

Application Note: Spectrophotometric Determination of Disodium 5'-Inosinate Concentration

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Compound of Interest

Compound Name: *Disodium 5'-inosinate*

Cat. No.: *B8276402*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Disodium 5'-inosinate (IMP), a disodium salt of inosinic acid, is a naturally occurring nucleotide. [1] It is widely used in the food industry as a flavor enhancer, often in synergy with monosodium glutamate, to create the umami taste.[1][2] In pharmaceutical and biochemical research, accurate quantification of IMP is crucial for various applications, including its role in purine metabolism and as a component in cell culture media. This application note describes a simple, rapid, and cost-effective UV spectrophotometric method for the determination of Disodium 5'-inosinate concentration in aqueous solutions.

Principle

The method is based on the principle that Disodium 5'-inosinate absorbs ultraviolet (UV) light at a specific wavelength. The concentration of IMP in a solution is directly proportional to its absorbance at the wavelength of maximum absorption (λ_{max}), as described by the Beer-Lambert law. By measuring the absorbance of a sample at its λ_{max} , the concentration can be determined by referencing a standard curve prepared from known concentrations of IMP. In 0.01 N hydrochloric acid, Disodium 5'-inosinate exhibits a maximum absorbance at approximately 250 nm.[3][4]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of Disodium 5'-inosinate.

Parameter	Value	Reference
Chemical Name	Disodium inosine-5'-monophosphate	[3]
Synonyms	Sodium 5'-inosinate, IMP	[3]
CAS Number	4691-65-0	[3]
Molecular Formula	<chem>C10H11N4Na2O8P</chem>	[3]
Formula Weight (Anhydrous)	392.17 g/mol	[3]
Wavelength of Maximum Absorbance (λ_{max})	250 ± 2 nm (in 0.01 N HCl)	[3][4]
Solvent/Blank	0.01 N Hydrochloric Acid	[3][4]
Solubility	Soluble in water, sparingly soluble in ethanol	[3]

Experimental Protocol

This protocol details the steps for determining the concentration of Disodium 5'-inosinate using a standard curve method.

1. Materials and Equipment

- Disodium 5'-inosinate (anhydrous, high purity standard)
- Hydrochloric acid (HCl), concentrated
- Deionized water
- UV-Vis Spectrophotometer

- Quartz cuvettes (1 cm path length)
- Calibrated analytical balance
- Volumetric flasks (various sizes: 10 mL, 50 mL, 100 mL, 1000 mL)
- Micropipettes

2. Reagent Preparation

- 0.1 N Hydrochloric Acid: Carefully add 8.3 mL of concentrated HCl to approximately 500 mL of deionized water in a 1000 mL volumetric flask. Dilute to the mark with deionized water and mix well.
- 0.01 N Hydrochloric Acid (Blank/Solvent): Pipette 100 mL of 0.1 N HCl into a 1000 mL volumetric flask and dilute to the mark with deionized water. Mix thoroughly. This solution will be used as the blank and for all subsequent dilutions.

3. Preparation of Standard Solutions

- Stock Standard Solution (e.g., 500 mg/L): Accurately weigh 50.0 mg of anhydrous Disodium 5'-inosinate and transfer it to a 100 mL volumetric flask. Dissolve the solid in a small amount of 0.01 N HCl and then dilute to the mark with the same solvent. Mix until the solution is homogeneous.
- Working Standard Solutions: Prepare a series of working standards by diluting the stock standard solution with 0.01 N HCl. A suggested concentration range is 1 mg/L to 20 mg/L.
For example:
 - To prepare a 20 mg/L standard, pipette 4 mL of the 500 mg/L stock solution into a 100 mL volumetric flask and dilute to the mark with 0.01 N HCl.
 - To prepare a 10 mg/L standard, pipette 2 mL of the 500 mg/L stock solution into a 100 mL volumetric flask and dilute to the mark with 0.01 N HCl.
 - Prepare at least five different concentrations for the calibration curve.

4. Sample Preparation

- Dissolve the unknown sample containing Disodium 5'-inosinate in 0.01 N HCl.
- The sample may need to be filtered to remove any particulate matter that could interfere with the absorbance reading.
- Dilute the sample with 0.01 N HCl to an expected concentration that falls within the range of the prepared working standards.

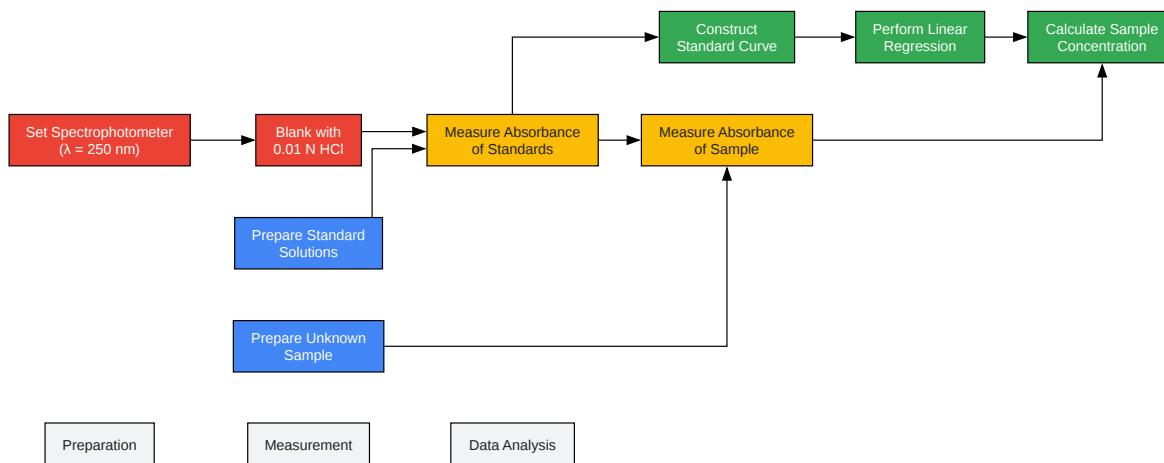
5. Spectrophotometric Measurement

- Turn on the UV-Vis spectrophotometer and allow it to warm up according to the manufacturer's instructions.
- Set the wavelength to 250 nm.
- Use a quartz cuvette to blank the instrument with 0.01 N HCl.
- Measure the absorbance of each working standard solution, starting from the lowest concentration. Rinse the cuvette with the next standard solution before filling it for measurement.
- Measure the absorbance of the prepared unknown sample(s).

6. Data Analysis

- Construct a Standard Curve: Plot the absorbance of the working standards at 250 nm on the y-axis against their corresponding concentrations (in mg/L) on the x-axis.
- Perform a Linear Regression: Calculate the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'm' is the slope, 'x' is the concentration, and 'c' is the y-intercept. The R^2 value should be close to 1.000 for a good linear fit.
- Calculate the Concentration of the Unknown Sample: Use the equation of the line from the linear regression to calculate the concentration of the unknown sample. Rearrange the equation to solve for x: $x = (y - c) / m$.
- Remember to account for any dilution factors used during sample preparation to determine the concentration in the original sample.

Visualizations



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Caption: Experimental workflow for spectrophotometric determination of Disodium 5'-inosinate.

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References

- 1. chemnet.com [chemnet.com]
- 2. fao.org [fao.org]
- 3. chembk.com [chembk.com]
- 4. Revised UV extinction coefficients for nucleoside-5'-monophosphates and unpaired DNA and RNA - PMC [pmc.ncbi.nlm.nih.gov]
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